

Essential Safety and Operational Guide for 3-CHLORO-DL-PHENYLALANINE

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Compound of Interest

Compound Name: 3-CHLORO-DL-PHENYLALANINE

Cat. No.: B613271

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This document provides critical safety and logistical information for the handling and disposal of **3-Chloro-DL-phenylalanine**. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Personal Protective Equipment

3-Chloro-DL-phenylalanine is a chemical compound that requires careful handling to avoid potential health risks. Based on data for the stereoisomer 3-Chloro-D-phenylalanine, the primary hazards include:

- Skin Irritation (H315): May cause redness and irritation upon contact with skin.
- Serious Eye Irritation (H319): Can cause significant irritation and potential damage to the eyes.
- Respiratory Irritation (H335): Inhalation of dust may lead to irritation of the respiratory tract.

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling this compound:

| PPE Category | Specification |
|-------------------------|--|
| Eye and Face Protection | Chemical safety goggles or a full-face shield to protect against airborne particles and splashes. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber) inspected for integrity before each use. |
| Body Protection | A laboratory coat or chemical-resistant apron to prevent skin contact. Long-sleeved garments and full-length pants are also recommended. |
| Respiratory Protection | For operations that may generate significant dust, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P2) is recommended. All handling of the powder should ideally be performed in a chemical fume hood. |

Operational Plan: From Receipt to Use

A systematic approach to handling **3-Chloro-DL-phenylalanine** is crucial for maintaining a safe laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (1956-15-6), and appropriate hazard warnings.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The container should be kept tightly sealed.

Weighing and Preparation of Solutions

- **Location:** All weighing and handling of the solid material should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- **Dispensing:** Use a dedicated, labeled spatula or scoop for dispensing the powder. Avoid creating dust clouds.
- **Weighing Vessel:** Utilize a tared, stable weighing boat or paper.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to prevent splashing.

Experimental Use

- **Containment:** All experimental procedures involving **3-Chloro-DL-phenylalanine** should be performed within a designated and clearly marked area, preferably within a fume hood.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory area.
- **Decontamination:** Clean all spills immediately. Decontaminate work surfaces and equipment after each use with an appropriate solvent.

Disposal Plan: Managing Chemical Waste

Proper disposal of **3-Chloro-DL-phenylalanine** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Halogenated Waste:** As a chlorinated organic compound, all waste containing **3-Chloro-DL-phenylalanine** must be segregated into a designated "Halogenated Organic Waste" container.
- **Solid Waste:** Unused or expired solid **3-Chloro-DL-phenylalanine** should be disposed of in its original container or a clearly labeled waste container.
- **Liquid Waste:** Solutions containing this compound should be collected in a sealed, properly labeled container for halogenated liquid waste.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, weighing papers, and pipette tips, must be placed in a designated, sealed

waste bag or container for contaminated solid waste.

Labeling and Storage of Waste

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**3-Chloro-DL-phenylalanine**"), and the approximate concentration and quantity.
- **Storage:** Waste containers should be kept sealed and stored in a designated satellite accumulation area within the laboratory, away from general laboratory traffic.

Final Disposal

- **Licensed Disposal Service:** Arrange for the collection and disposal of all hazardous waste through a licensed and certified chemical waste disposal company. Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps in the safe handling and disposal of **3-Chloro-DL-phenylalanine**.



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Caption: Workflow for the safe handling of **3-Chloro-DL-phenylalanine**.

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